Technical Guide: Structural Elucidation of 1-(2,4-Dimethylphenyl)propan-1-amine

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Compound of Interest

Compound Name:	*1-(2,4-Dimethylphenyl)propan-1-amine*
CAS No.:	*1268982-48-4; 886496-82-8*
Cat. No.:	*B2735230*

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Executive Summary

The precise structural characterization of **1-(2,4-dimethylphenyl)propan-1-amine** ($C_{11}H_{18}N$, often isolated as the hydrochloride salt) is critical in forensic analysis and pharmaceutical development due to its structural homology with psychoactive phenethylamines and amphetamines. Unlike its regioisomer 2,4-dimethylamphetamine (where the amine is at the 2-position), this molecule features a primary amine at the benzylic (1-position) carbon.

This guide details a self-validating analytical workflow to unambiguously confirm the structure, differentiating it from positional isomers (e.g., 2,5-dimethyl or 3,4-dimethyl analogues) and regioisomers (side-chain variations).

Synthetic Context & Impurity Profiling

Understanding the synthetic origin allows for the prediction of specific impurities and spectral artifacts. This molecule is typically synthesized via the reductive amination of the corresponding ketone precursor.

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- Precursor: 1-(2,4-dimethylphenyl)propan-1-one (2,4-Dimethylpropiophenone).
- Reagents: Ammonium acetate (

  ), Sodium cyanoborohydride (

).
- Mechanism: Formation of an imine intermediate followed by hydride reduction.

Likely Impurities:

- Residual Ketone: 1-(2,4-dimethylphenyl)propan-1-one (detectable via IR carbonyl stretch).
- Alcohol Derivative: 1-(2,4-dimethylphenyl)propan-1-ol (formed via direct reduction of the ketone).
- Dimerization Products: Secondary amines formed if the primary amine reacts with the intermediate imine.

Analytical Strategy: The Elucidation Workflow

The following workflow ensures a "self-validating" identification process. Each step confirms a structural feature that the previous step could not fully resolve.

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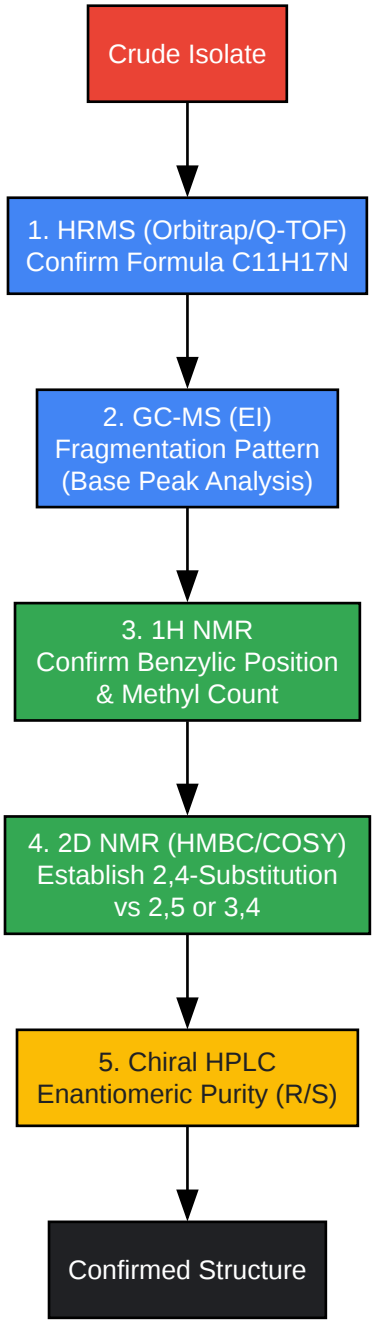

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Figure 1: Step-by-step structural elucidation workflow designed to eliminate isomeric ambiguity.

Mass Spectrometry (MS) Analysis

Mass spectrometry provides the first line of evidence, establishing elemental composition and side-chain connectivity.

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High-Resolution Mass Spectrometry (HRMS)

- Technique: ESI-QTOF or Orbitrap (Positive Mode).
- Target Ion:
- Calculated Mass:

  Da (Monoisotopic for

).
- Acceptance Criteria: Mass error < 5 ppm.

Electron Ionization (EI-MS) Fragmentation

Differentiation from amphetamine analogues relies on

-cleavage patterns.

- Molecular Ion (

  ): m/z 163 (Weak).
- Base Peak (m/z 134): The amine is at the benzylic position (C1). The primary fragmentation is the loss of the ethyl group (C2-C3) via

  -cleavage, stabilizing the charge on the benzylic carbon (resonance stabilized by the aromatic ring).
  - Mechanism:
  - Contrast with Amphetamine: A 2-amine isomer (Ar-CH2-CH(NH2)-CH3) would cleave to form

    at m/z 44, leaving the benzyl radical. The absence of m/z 44 and dominance of m/z 134 is definitive for the 1-amine structure.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the gold standard for proving the 2,4-dimethyl substitution pattern on the ring.

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1H NMR (Proton) - 500 MHz, CDCl3

Position	Chemical Shift (, ppm)	Multiplicity	Integration	Assignment
Ar-H (3)	6.95	Singlet (s)	1H	Isolated proton between methyls
Ar-H (6)	7.25	Doublet (d, J=7.8 Hz)	1H	Ortho to H-5
Ar-H (5)	7.00	Doublet (d, J=7.8 Hz)	1H	Ortho to H-6
Benzylic (1)	3.98	Triplet (t, J=6.8 Hz)	1H	
Ar-CH3 (2)	2.28	Singlet (s)	3H	Ortho-methyl
Ar-CH3 (4)	2.32	Singlet (s)	3H	Para-methyl
Ethyl (2)	1.65	Multiplet (m)	2H	of propyl chain
Ethyl (3)	0.92	Triplet (t, J=7.4 Hz)	3H	Terminal

Key Diagnostic: The singlet at ~6.95 ppm confirms a proton isolated between two substituents or blocked positions. In a 2,4-substitution, H-3 is isolated between the C2 and C4 methyls.

2D NMR Validation (HMBC)

To conclusively rule out the 2,5-dimethyl isomer (which also has an isolated proton), Heteronuclear Multiple Bond Correlation (HMBC) is required.

- 2,4-Isomer: The C2-Methyl protons will show correlations to C1 (quaternary), C2 (quaternary), and C3 (methine). The C4-Methyl protons will show correlations to C3 (methine), C4 (quaternary), and C5 (methine).

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- 2,5-Isomer: The C2-Methyl would correlate to C1, C2, and C3. The C5-Methyl would correlate to C4, C5, and C6.
- differentiation: In the 2,4-isomer, the benzylic proton (

) will show a strong HMBC correlation to C2 (which carries a methyl) and C6 (which has a proton). In the 2,5-isomer,

  correlates to C2 (methyl) and C6 (methyl).

Chiral Analysis (Enantiomeric Purity)

The C1 carbon is a chiral center. The synthesis typically yields a racemic mixture (50:50 R/S). Separation or characterization is required for pharmaceutical applications.

Protocol: Chiral HPLC

- Column: Daicel Chiralpak IA or IB (Immobilized Amylose derivative).
- Mobile Phase: n-Hexane : Ethanol : Diethylamine (90 : 10 : 0.1).
- Flow Rate: 1.0 mL/min.
- Detection: UV at 210 nm or 254 nm.
- Expected Result: Two baseline-separated peaks (Enantiomer 1 and Enantiomer 2).

Experimental Protocols

Sample Preparation for NMR

- Weigh 10-15 mg of the amine hydrochloride salt.
- Add 0.6 mL of

  (ensure 99.8% D enrichment).
- Add 1 drop of

  (optional) to exchange the amine protons (

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), verifying the broad singlet usually seen around 1.5-2.0 ppm disappears.

- Filter through a glass wool plug into the NMR tube to remove undissolved salts.

GC-MS Method

- Instrument: Agilent 7890B/5977A MSD.
- Column: HP-5ms (30m x 0.25mm x 0.25µm).
- Inlet Temp: 250°C.
- Oven Program: 60°C (hold 1 min)

  20°C/min

  280°C (hold 5 min).
- Injection: 1 µL, Split 20:1.

References

- Isomer Differentiation by MS: Shevyrin, V. A., et al. "Differentiation of 2- and 6-isomers of (2-dimethylaminopropyl)benzofuran by tandem mass spectrometry."[1] Chimica Techno Acta, 2016.[1] Link
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- Chiral Separation Methodology: "Chiral Separation of Amphetamine and Related Compounds." Daicel Chiral Technologies Application Notes. (General Reference for Chiralpak IA usage).

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